

# Personal protective equipment for handling Nimbidiol

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## Compound of Interest

Compound Name: Nimbidiol

Cat. No.: B2868975

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## Essential Safety and Handling Guide for Nimbidiol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **Nimbidiol** (CAS: 113332-25-5). The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact, establishing a foundation of trust and safety in your research endeavors.

**Nimbidiol** is a solid diterpenoid derived from the plant *Azadirachta indica* (neem).<sup>[1]</sup> While it is a natural product, it presents specific health and environmental hazards that necessitate careful handling.

## Hazard Identification and Key Data

**Nimbidiol** is classified as an acute oral toxin and is very toxic to aquatic life with long-lasting effects.<sup>[2]</sup> Adherence to the safety protocols outlined below is mandatory to mitigate risks.

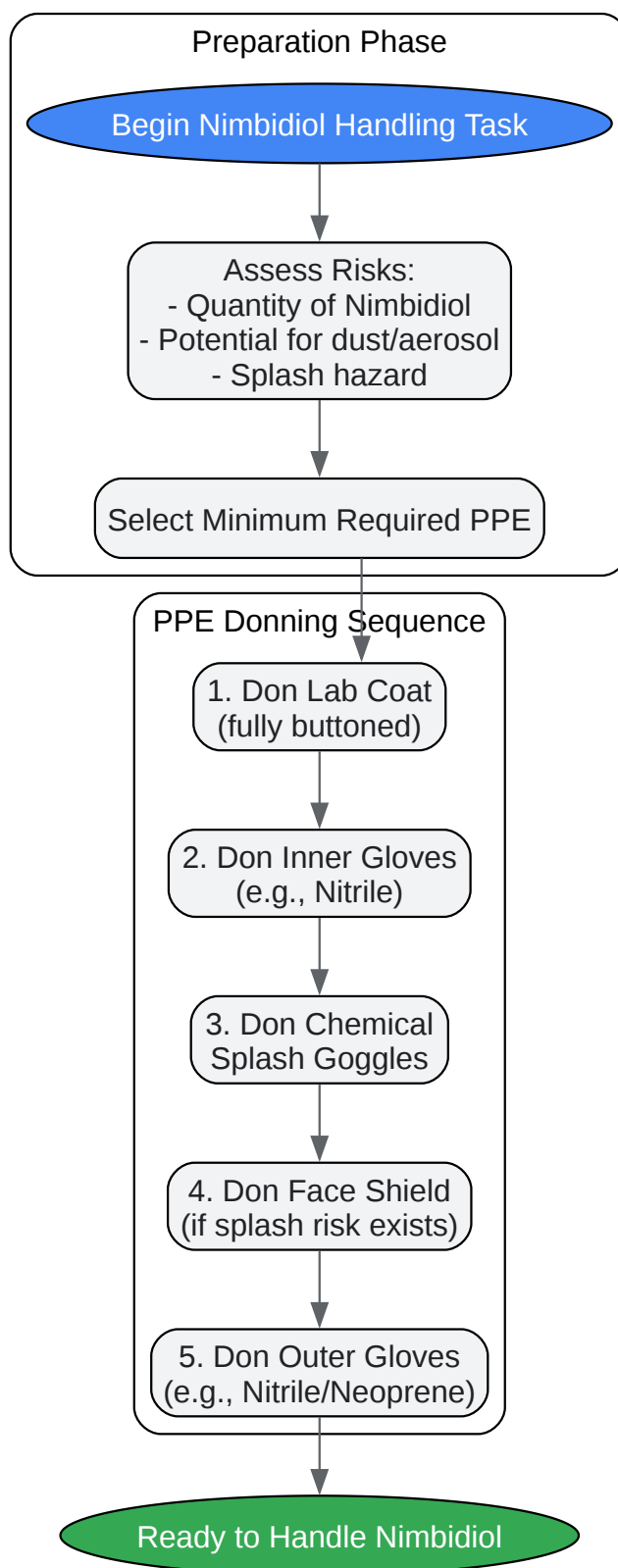
Property	Data	Source(s)
Chemical Name	Nimbidiol	
CAS Number	113332-25-5	[1][2]
Molecular Formula	C <sub>17</sub> H <sub>22</sub> O <sub>3</sub>	[1][2]
Molecular Weight	274.35 g/mol	[2]
Physical Form	Solid	[2]
GHS Hazard Class	Acute Toxicity, Oral (Category 4)	[2][3]
Aquatic Hazard, Acute (Category 1)	[2]	
Aquatic Hazard, Chronic (Category 1)	[2]	
Signal Word	Warning	[2]
Hazard Statements	H302: Harmful if swallowed.	[2]
H410: Very toxic to aquatic life with long lasting effects.	[2]	
Storage	Store at -20°C. Keep container tightly closed.	[1]

## Personal Protective Equipment (PPE)

A risk assessment must be conducted for all procedures involving **Nimbidiol**. The following PPE is the minimum requirement for handling this compound.[4]

- Hand Protection: Double-gloving with chemical-resistant gloves (e.g., Nitrile, Neoprene) is required. Gloves must be inspected before use and changed immediately if contamination is suspected. For prolonged contact or immersion, consult the glove manufacturer's chemical resistance guide.[3][5]

- Eye and Face Protection: Chemical splash goggles are mandatory. When there is a significant risk of splashing or aerosol generation, a face shield must be worn in addition to goggles.[3]
- Body Protection: A fully buttoned laboratory coat must be worn. For procedures with a higher risk of contamination, a chemical-resistant apron or disposable coveralls are recommended. [3][5]
- Footwear: Closed-toe and closed-heel shoes that cover the entire foot are required.[4]



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Diagram 1: Personal Protective Equipment (PPE) Donning Workflow for **Nimbidol**.

## Operational Plan: Safe Handling and Storage

All manipulations of solid **Nimbidiol** that could generate dust must be performed within a certified chemical fume hood or a glovebox to minimize inhalation exposure.<sup>[3]</sup>

- **Weighing:** Use the tare method for weighing solid **Nimbidiol**. Add the chemical to a pre-weighed, sealed container inside a fume hood. Close the container before removing it from the hood to weigh. If adjustments are needed, return the sealed container to the fume hood before opening.<sup>[4]</sup>
- **Solutions:** Whenever possible, handle **Nimbidiol** in a solution to minimize the risk of inhaling dust particles.<sup>[4]</sup>
- **Storage:** Store **Nimbidiol** in its original, tightly sealed container at -20°C in a designated, clearly labeled area away from incompatible materials.<sup>[1]</sup>
- **Hygiene:** After handling, wash hands and forearms thoroughly with soap and water. Do not eat, drink, or smoke in areas where **Nimbidiol** is handled.

## Experimental Protocol: Spill Decontamination

Due to its high aquatic toxicity, preventing **Nimbidiol** from entering drains or the environment is critical.<sup>[6]</sup> In the event of a spill, follow this protocol immediately.

**Objective:** To safely clean and decontaminate a small-scale spill (<1 gram) of solid **Nimbidiol**.

**Materials:**

- **Nimbidiol** Spill Kit containing:
  - 2 pairs of chemical-resistant gloves (Nitrile or Neoprene)
  - Chemical splash goggles and face shield
  - Disposable lab coat or apron
  - Absorbent pads

- Two sealable, labeled hazardous waste bags
- Scoop and brush (non-sparking) or forceps
- Deactivating solution (e.g., 10% sodium hypochlorite, prepared fresh) or a suitable solvent (e.g., ethanol)
- "Caution: Spill Cleanup in Progress" sign

#### Procedure:

- Alert & Evacuate: Immediately alert personnel in the area. If the spill is large or if there is significant dust, evacuate the immediate area.
- Secure Area: Post the "Caution: Spill Cleanup in Progress" sign to prevent entry.
- Don PPE: Put on a disposable lab coat/apron, splash goggles, face shield, and two pairs of chemical-resistant gloves.
- Contain Spill:
  - If the spill is a solid, carefully cover it with a dry absorbent pad to prevent dust from becoming airborne. Do not sweep dry powder.
  - If the spill is a solution, cover it with absorbent pads, working from the outside in.
- Clean Spill:
  - Carefully scoop the solid material or saturated absorbent pads using the scoop/forceps and place them into the first hazardous waste bag.
- Decontaminate Surface:
  - Wipe the spill area with a cloth or absorbent pad soaked in the deactivating solution or solvent. Start from the outer edge of the spill and work inwards.
  - Place all cleaning materials into the first hazardous waste bag.

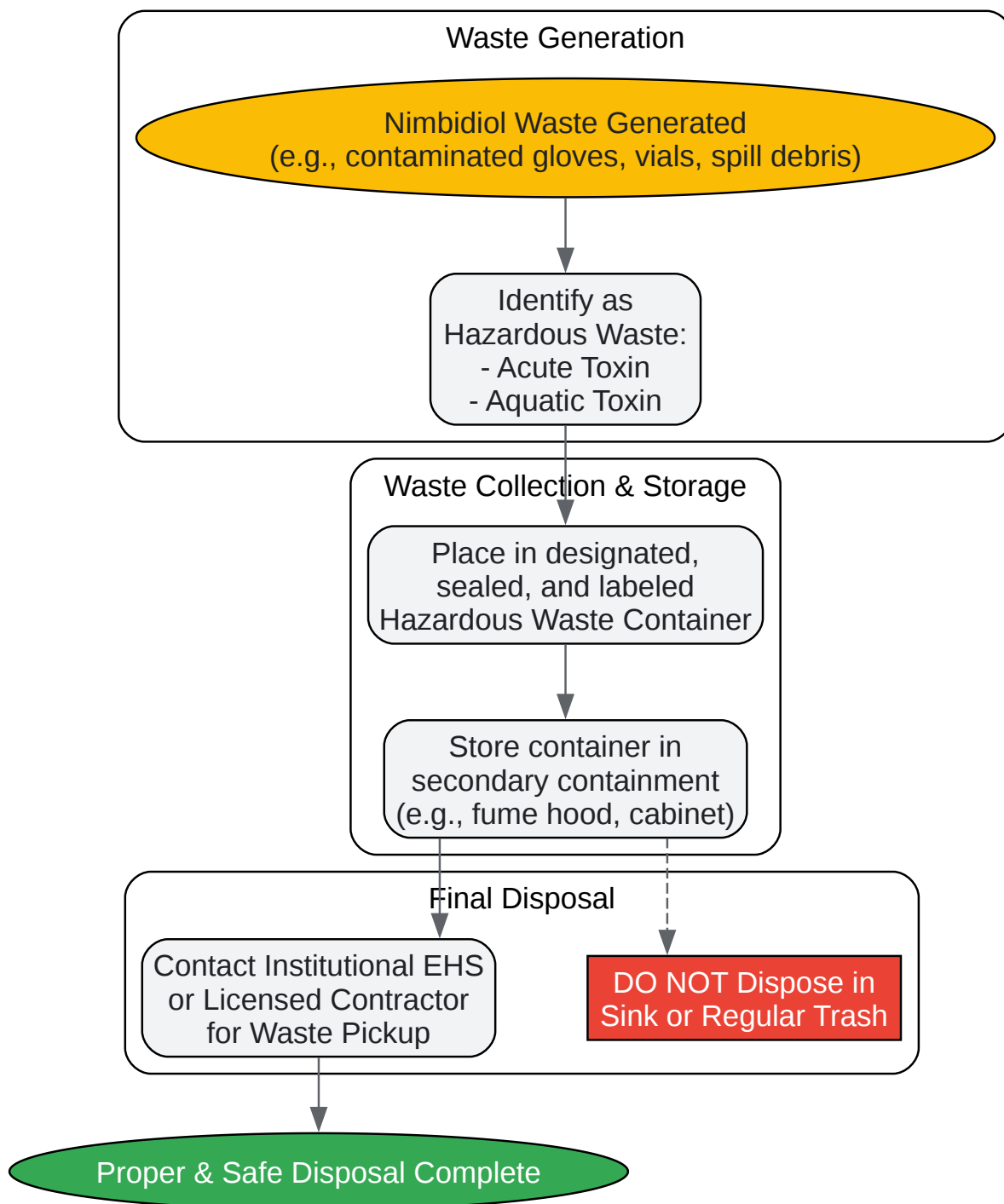
- Perform a final wipe of the area with a clean, wet cloth. Place this cloth in the waste bag.
- Package Waste:
  - Seal the first hazardous waste bag.
  - Place the sealed bag into the second hazardous waste bag and seal it.
  - Ensure the outer bag is labeled "Hazardous Waste: **Nimbidiol** Contaminated Debris."
- Doff PPE & Dispose:
  - Remove outer gloves and place them in the hazardous waste bag.
  - Remove the disposable coat/apron, face shield, and goggles.
  - Remove inner gloves and place them in the waste bag.
  - Dispose of the sealed waste bag according to institutional and local regulations for hazardous chemical waste.
- Final Steps: Wash hands and any exposed skin thoroughly with soap and water. Report the incident to the laboratory supervisor.

## Disposal Plan

Under no circumstances should **Nimbidiol** or its containers be disposed of down the drain or in regular trash.<sup>[6][7]</sup> Its high aquatic toxicity poses a significant threat to the environment.

- Waste Generation: All materials contaminated with **Nimbidiol**, including gloves, absorbent pads, and empty containers, must be treated as hazardous waste.<sup>[8]</sup>
- Waste Collection: Collect all **Nimbidiol** waste in a designated, sealed, and clearly labeled hazardous waste container. The container must be compatible with the chemical and stored in a secondary containment tray within a fume hood or designated waste accumulation area.
- Waste Disposal: Dispose of the hazardous waste through your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste disposal contractor.<sup>[6]</sup>

Follow all local, state, and federal regulations.



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Diagram 2: **Nimbidiol** Hazardous Waste Disposal Workflow.

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